

Application Notes and Protocols for Tc-99m Mebrofenin SPECT/CT Imaging

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Compound of Interest

Compound Name: *Technetium Tc 99m mebrofenin*

Cat. No.: *B1243543*

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Introduction

Technetium-99m (99mTc)-mebrofenin hepatobiliary scintigraphy (HBS) combined with Single Photon Emission Computed Tomography/Computed Tomography (SPECT/CT) is a quantitative imaging modality for the non-invasive assessment of total and regional liver function.[1][2] This technique is particularly valuable in the preoperative evaluation of patients undergoing major liver resection, as it aids in determining the functional liver volume, especially of the future liver remnant (FLR).[1][3][4] Unlike anatomical imaging modalities such as CT or MRI, 99mTc-mebrofenin SPECT/CT directly measures hepatocyte function, offering a more precise prediction of post-hepatectomy liver failure.[1][3]

The principle of this method lies in the properties of 99mTc-mebrofenin, an iminodiacetic acid (IDA) derivative.[1] Following intravenous injection, it binds to albumin and is transported to the liver, where it is selectively taken up by hepatocytes via organic anion-transporting polypeptides (OATP1B1 and OATP1B3) without being metabolized.[1] The tracer then follows the bilirubin pathway for excretion into the biliary system.[1] The rate of 99mTc-mebrofenin uptake is directly proportional to hepatocyte function.[1] By integrating the functional data from SPECT with the anatomical detail from a co-registered CT scan, it is possible to calculate the functional volume of the entire liver or specific segments.[3][5]

Experimental Protocols

Patient Preparation

Prior to imaging, proper patient preparation is crucial for accurate and reliable results.

- **Fasting:** Patients are required to fast for a minimum of 4 hours before the administration of ^{99m}Tc -mebrofenin. This ensures gallbladder filling and prevents premature excretion of the tracer.[1][6][7]
- **Medication Review:** A thorough review of the patient's current medications is necessary, as certain drugs can interfere with the uptake and excretion of ^{99m}Tc -mebrofenin.[1]
- **Positioning:** The patient should be positioned supine on the imaging table with their arms placed above their head to minimize imaging artifacts.[1]

Radiopharmaceutical Protocol

- **Radiotracer:** Freshly prepared ^{99m}Tc -mebrofenin (e.g., Bridatec; GE Healthcare) is used.[5][8]
- **Administered Activity:** An intravenous bolus injection of 150-200 MBq (4.1-5.4 mCi) of ^{99m}Tc -mebrofenin is administered.[1][9] For patients with a serum bilirubin level greater than 1.5 mg/dL, the dose may be increased to 111-370 MBq (3-10 mCi).[6][10]
- **Quality Control:** To minimize the impact of labeling-to-administration time on liver clearance measurements, the radiopharmaceutical should be administered as close to the time of preparation as possible, ideally within one hour.[1]

Imaging Protocol

The imaging protocol is a multi-phase process involving dynamic planar acquisition and SPECT/CT.[1][9] A dual-head gamma camera equipped with low-energy high-resolution (LEHR) collimators is used.[8][9]

Phase 1: Dynamic Planar Acquisition (Hepatic Uptake Phase)

- **Purpose:** To measure the rate of ^{99m}Tc -mebrofenin uptake by the liver.[1]
- **Timing:** This phase commences immediately upon the intravenous injection of the radiotracer.[1][8]

- Acquisition Parameters:

- Anterior and posterior projections are acquired simultaneously.[\[1\]](#)
- The geometric mean of these projections is recommended for accurate quantification.[\[1\]](#)[\[3\]](#)

Phase 2: SPECT/CT Acquisition

- Purpose:** To create a 3D map of the radiopharmaceutical distribution at peak hepatic uptake for functional volume assessment.[\[2\]](#)[\[9\]](#)
- Timing:** Performed immediately after the initial dynamic acquisition, centered on the peak of the hepatic time-activity curve.[\[1\]](#)[\[2\]](#)
- CT Acquisition:** A low-dose, non-contrast CT scan is performed for attenuation correction and precise anatomical localization.[\[1\]](#)[\[8\]](#)

Phase 3: Dynamic Planar Acquisition (Biliary Excretion Phase)

- Purpose:** To evaluate the excretion of the tracer from the liver into the biliary system.[\[1\]](#)
- Timing:** This phase is performed immediately after the SPECT/CT acquisition.[\[1\]](#)[\[9\]](#)

Data Presentation: Quantitative Imaging Parameters

The following tables summarize the key quantitative parameters for the ^{99m}Tc-mebrofenin SPECT/CT imaging protocol.

| Parameter | Value | Reference |
|--|---------------------------|--|
| Administered Activity (Standard) | 150-200 MBq (4.1-5.4 mCi) | [1] |
| Administered Activity (High Bilirubin) | 111-370 MBq (3-10 mCi) | [6] [10] |
| Energy Window | 140 keV ± 10% | [1] |

| Acquisition Phase | Parameter | Value | Reference |
|----------------------------|--|----------------|-----------|
| Dynamic Planar (Uptake) | Duration | 6 minutes | [1] |
| Framing | 36 frames of 10 s/frame or 38 frames of 10s/frame | [1][9] | |
| Matrix | 128 x 128 | [1][9] | |
| SPECT | Projections | 60 projections | [1][2] |
| Time per Projection | 8 seconds | [1][2] | |
| Matrix | 256 x 256 | [1][2] | |
| Rotation | 360 degrees | [1] | |
| Dynamic Planar (Excretion) | Duration | 15-20 minutes | [1] |
| Framing | 15-20 frames of 60 s/frame or 20 frames of 60s/frame | [1][9] | |
| Matrix | 128 x 128 | [9] | |

Data Processing and Analysis

- Image Reconstruction: SPECT data should be reconstructed using an iterative algorithm with attenuation correction based on the co-registered CT data.[1]
- Calculation of Hepatic Uptake Rate:
 - Regions of Interest (ROIs) are drawn around the liver, heart (for blood pool activity), and the total field of view on the dynamic planar images.[1]
 - Time-activity curves are generated for each ROI.[1]

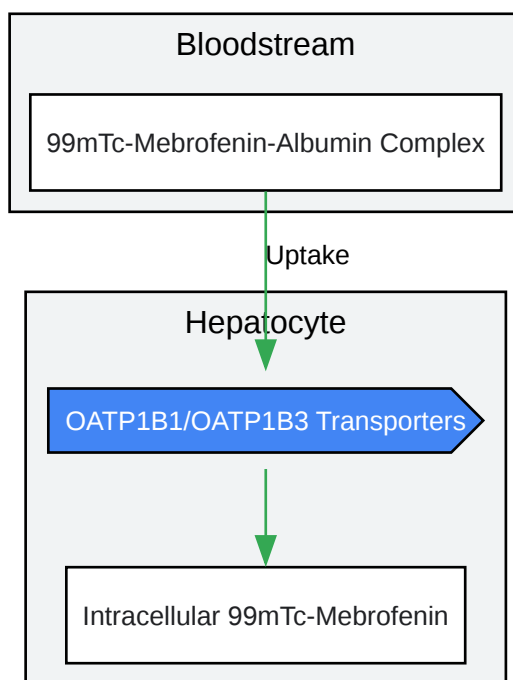
- The hepatic uptake rate of ^{99m}Tc -mebrofenin is calculated using the data acquired between 150 and 350 seconds after injection and is expressed as $\%/min$.^{[1][3][5]}
- This value is often normalized to the body surface area ($\%/min/m^2$).^[1]

Mandatory Visualizations

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the cellular uptake pathway of ^{99m}Tc -mebrofenin and the general experimental workflow for a liver functional volume study.

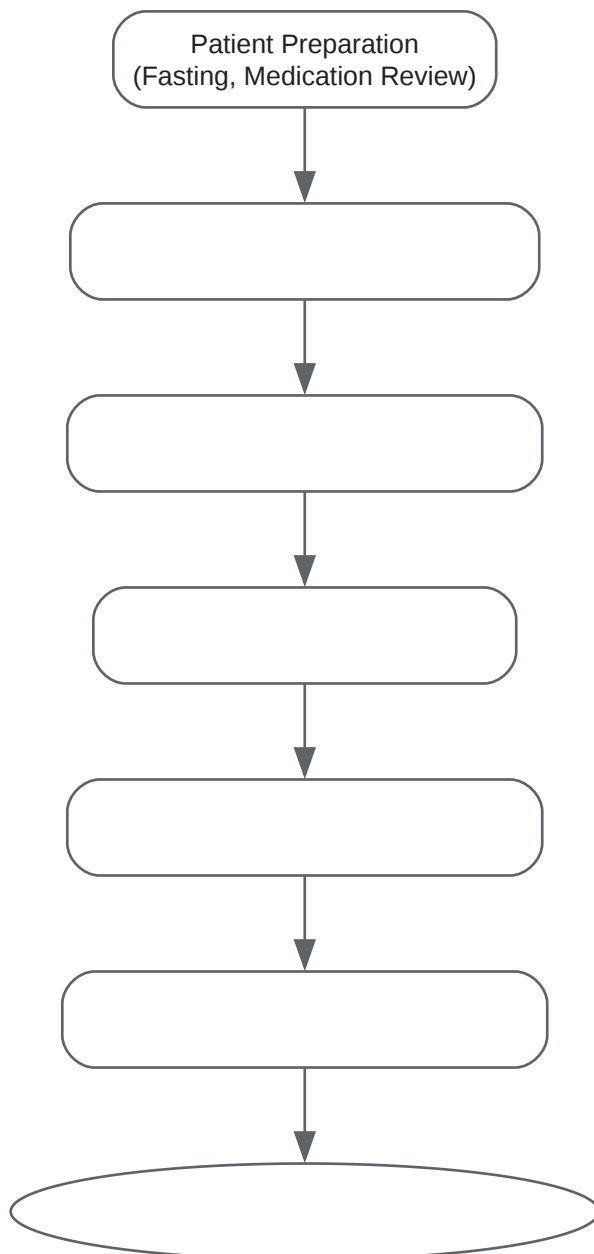
Cellular Uptake of ^{99m}Tc -Mebrofenin



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Caption: Cellular uptake pathway of ^{99m}Tc -Mebrofenin in hepatocytes.

Experimental Workflow for Liver Functional Volume Study

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Caption: Experimental workflow for a ^{99m}Tc -Mebrofenin SPECT/CT study.

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